

Application Notes and Protocols for Preparing CPCCOEt Stock Solution in DMSO

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Compound of Interest

Compound Name: CPCCOEt

Cat. No.: B071592

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Introduction

CPCCOEt (7-(Hydroxyimino)cyclopropa[b]chromen-1a-carboxylate ethyl ester) is a potent and selective non-competitive antagonist of the metabotropic glutamate receptor 1 (mGluR1).^[1] It functions by inhibiting receptor signaling without affecting the binding of glutamate, the endogenous agonist.^[2] This makes **CPCCOEt** an invaluable tool in neuroscience research for investigating the physiological and pathological roles of mGluR1 signaling.

Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **CPCCOEt** due to its high solubilizing capacity for this compound.^[1] This document provides a detailed protocol for the preparation, storage, and handling of **CPCCOEt** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key chemical and physical properties of **CPCCOEt** is presented below. This data is essential for accurate calculations and solution preparation.

Property	Value	References
IUPAC Name	(-)-ethyl (7E)-7-hydroxyimino-1,7a-dihydrocyclopropa[b]chromene-1a-carboxylate	
CAS Number	179067-99-3	
Molecular Formula	C ₁₃ H ₁₃ NO ₄	
Molecular Weight	247.25 g/mol	
Purity	≥98%	
Max Solubility in DMSO	100 mM (24.73 mg/mL)	
Appearance	Solid	

Experimental Protocol: Preparing a 100 mM CPCCOEt Stock Solution

This protocol details the steps to prepare a 100 mM stock solution of **CPCCOEt** in DMSO, which is the maximum recommended concentration.

Materials and Equipment

- **CPCCOEt** solid powder (CAS: 179067-99-3)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, nuclease-free pipette tips
- Vortex mixer

- Water bath or sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Conduct all weighing and handling of the solid **CPCCOEt** powder and DMSO within a chemical fume hood.
- Wear appropriate PPE at all times. DMSO can facilitate the absorption of chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for **CPCCOEt** before use.

Procedure

- Calculate Required Mass: To prepare a 100 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$
 - Example for 1 mL of 100 mM stock: $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 247.25 \text{ g/mol} \times 1000 \text{ mg/g} = 24.73 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **CPCCOEt** powder on an analytical balance and transfer it into a sterile vial. It is often practical to add the solvent directly to the original manufacturer's vial if the entire quantity is being used.
- Dissolution: a. Add the calculated volume of DMSO to the vial containing the **CPCCOEt** powder. b. Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. c. Visually inspect the solution against a light source to ensure there are no visible particles.
- Troubleshooting Dissolution: If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication can be applied to aid dissolution. Ensure the solution cools to room temperature before use.

- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. b. Clearly label each aliquot with the compound name, concentration, and date of preparation.

Storage and Stability

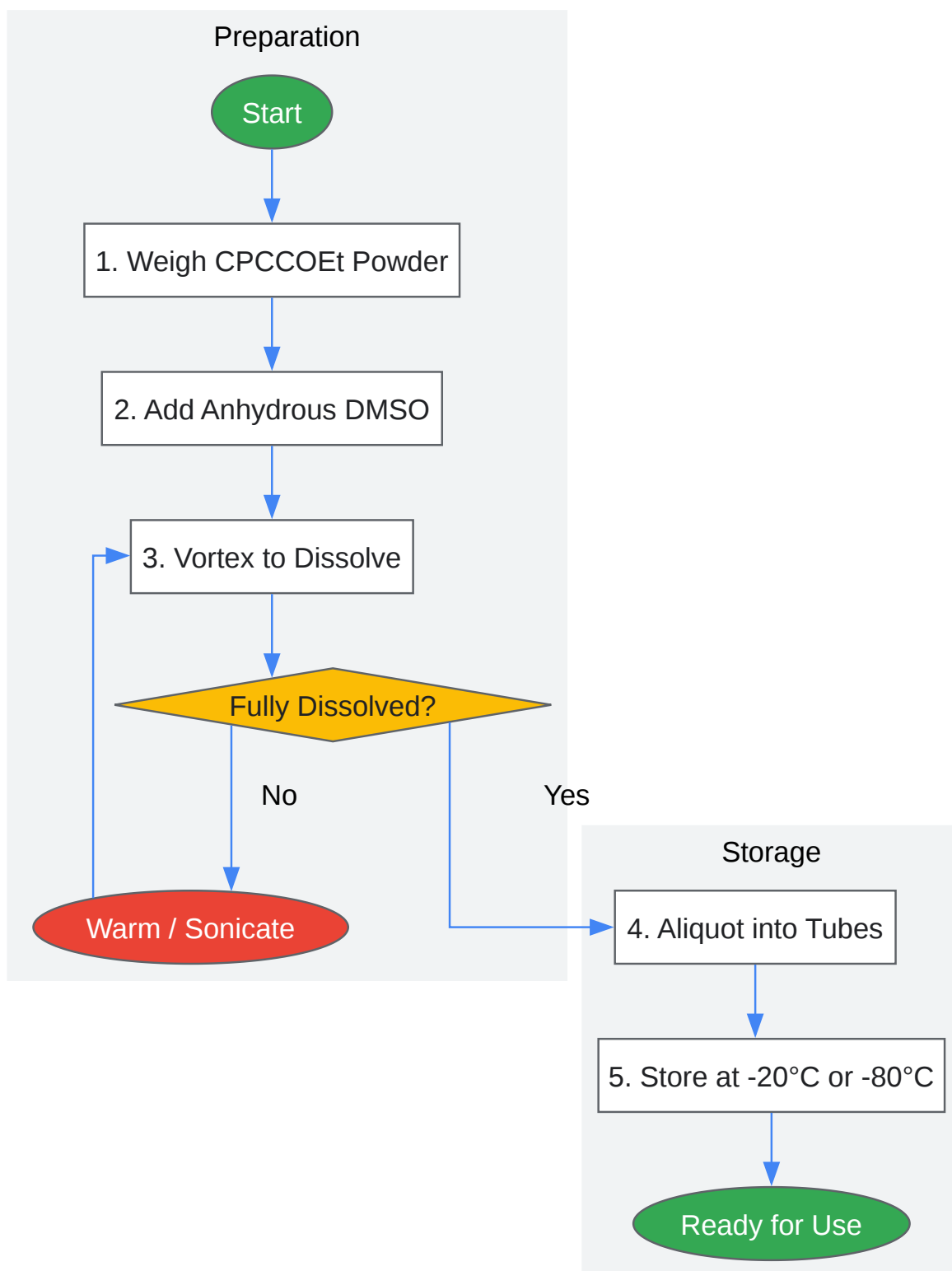
Proper storage is crucial to maintain the integrity of the **CPCCOEt** stock solution.

- Long-term storage: Store aliquots at -80°C for up to 6 months.
- Short-term storage: For frequent use, store aliquots at -20°C for up to 1 month.

Before use, thaw an aliquot at room temperature and ensure the compound is fully dissolved before diluting it into your experimental buffer or media.

Visualizations

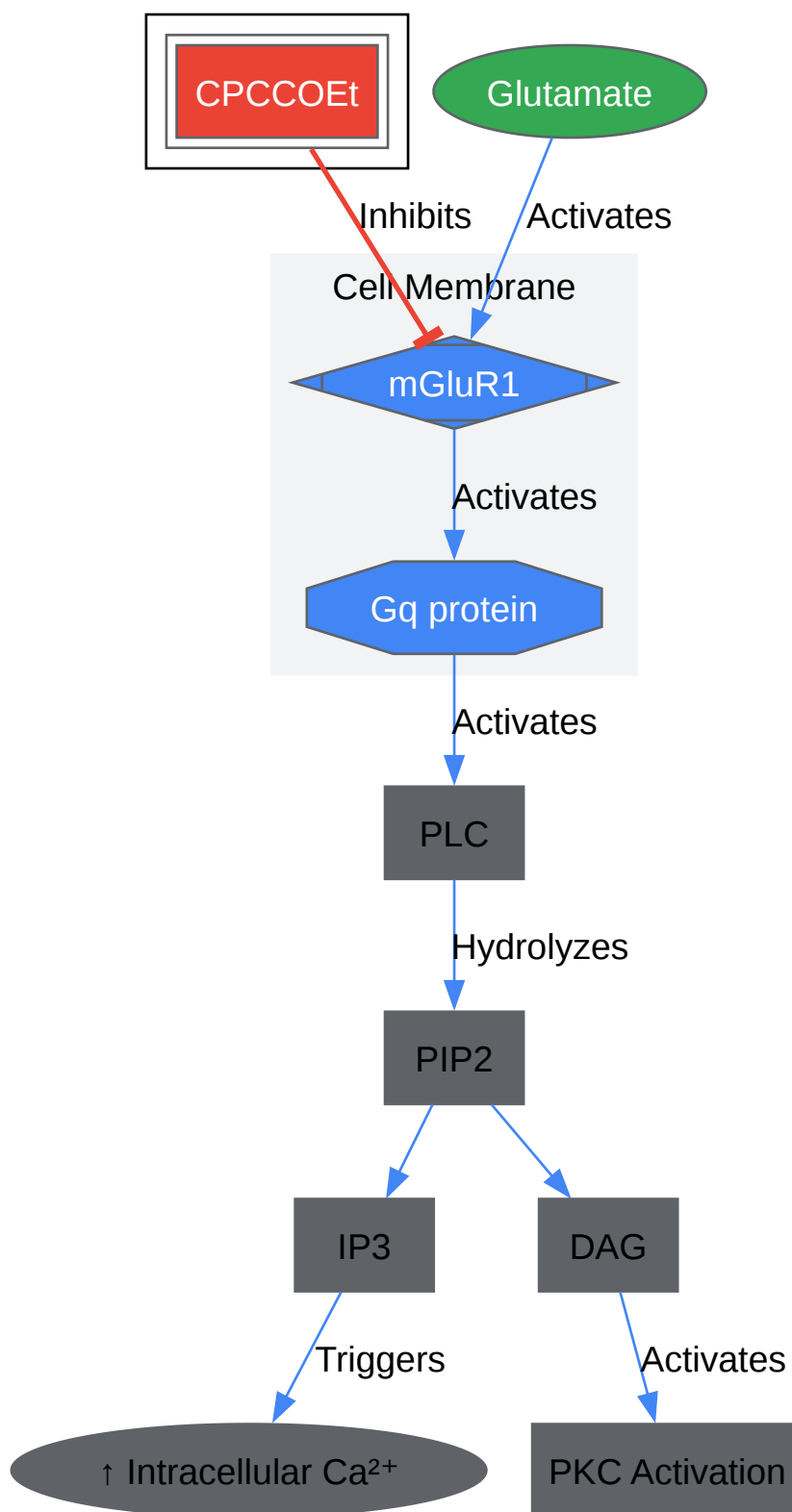
Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **CPCCOEt** stock solution in DMSO.

CPCCOEt Mechanism of Action



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Caption: **CPCCOEt** non-competitively inhibits the mGluR1 signaling pathway.

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References

- 1. CPCCOEt | mGluR1 antagonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. CPCCOEt, a noncompetitive metabotropic glutamate receptor 1 antagonist, inhibits receptor signaling without affecting glutamate binding - PubMed [pubmed.ncbi.nlm.nih.gov]
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